

Application of Disodium Azelate in Cosmetic Science Research: Technical Notes and Protocols

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Compound of Interest

Compound Name: Disodium azelate

Cat. No.: B166650

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Introduction

Disodium azelate, the disodium salt of azelaic acid, is a functional ingredient in cosmetic and dermatological formulations. While primarily recognized in cosmetic formulations as a viscosity controlling agent, its therapeutic potential is inferred from the well-documented activities of its parent compound, azelaic acid.[1][2][3] Azelaic acid is a naturally occurring dicarboxylic acid produced by the yeast *Malassezia furfur*, which is present on normal skin.[1] **Disodium azelate** is synthesized for commercial use and appears as a white to pale yellow powder soluble in water.[1] This solubility offers formulation advantages over azelaic acid, which has limited water solubility.

This document provides a comprehensive overview of the application of **disodium azelate** in cosmetic science, with a focus on the mechanisms of action and experimental protocols largely derived from research on azelaic acid due to the limited specific data on its disodium salt. The information presented is intended to guide researchers in the development and evaluation of cosmetic formulations containing **disodium azelate**.

Mechanisms of Action

The cosmetic and dermatological benefits of **disodium azelate** are attributed to the bioactivity of the azelate ion upon dissociation. The proposed mechanisms of action, based on studies of azelaic acid, are multifaceted and target key pathways in common skin concerns.

Regulation of Keratinization

Disodium azelate is believed to help prevent the buildup of dead skin cells and clogged pores. [1] Azelaic acid has been shown to normalize the keratinization process by reducing the thickness of the stratum corneum and decreasing the number of keratohyalin granules. [4][5] This anti-keratinizing effect is beneficial in the management of comedonal acne. [6]

Antimicrobial Activity

Azelaic acid exhibits bacteriostatic activity against both aerobic and anaerobic bacteria, including *Propionibacterium acnes* (*P. acnes*) and *Staphylococcus epidermidis*, which are implicated in acne vulgaris. [4][6] The antimicrobial action is thought to stem from the inhibition of microbial cellular protein synthesis. [4]

Anti-inflammatory Effects

The anti-inflammatory properties of azelaic acid are crucial for its efficacy in treating inflammatory skin conditions like acne and rosacea. [1] It is believed to reduce inflammation by scavenging free radicals. [7]

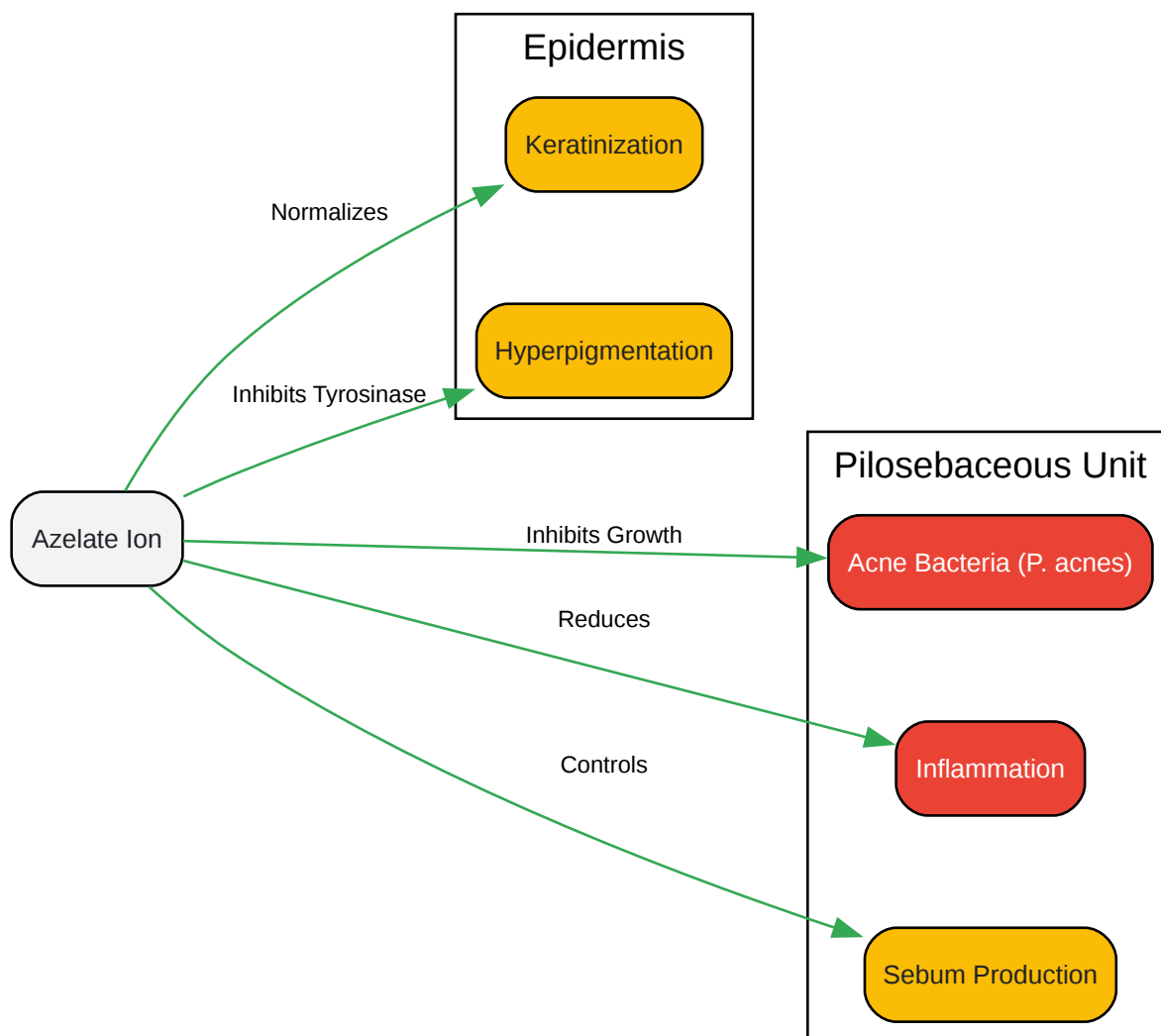
Skin Lightening and Hyperpigmentation Control

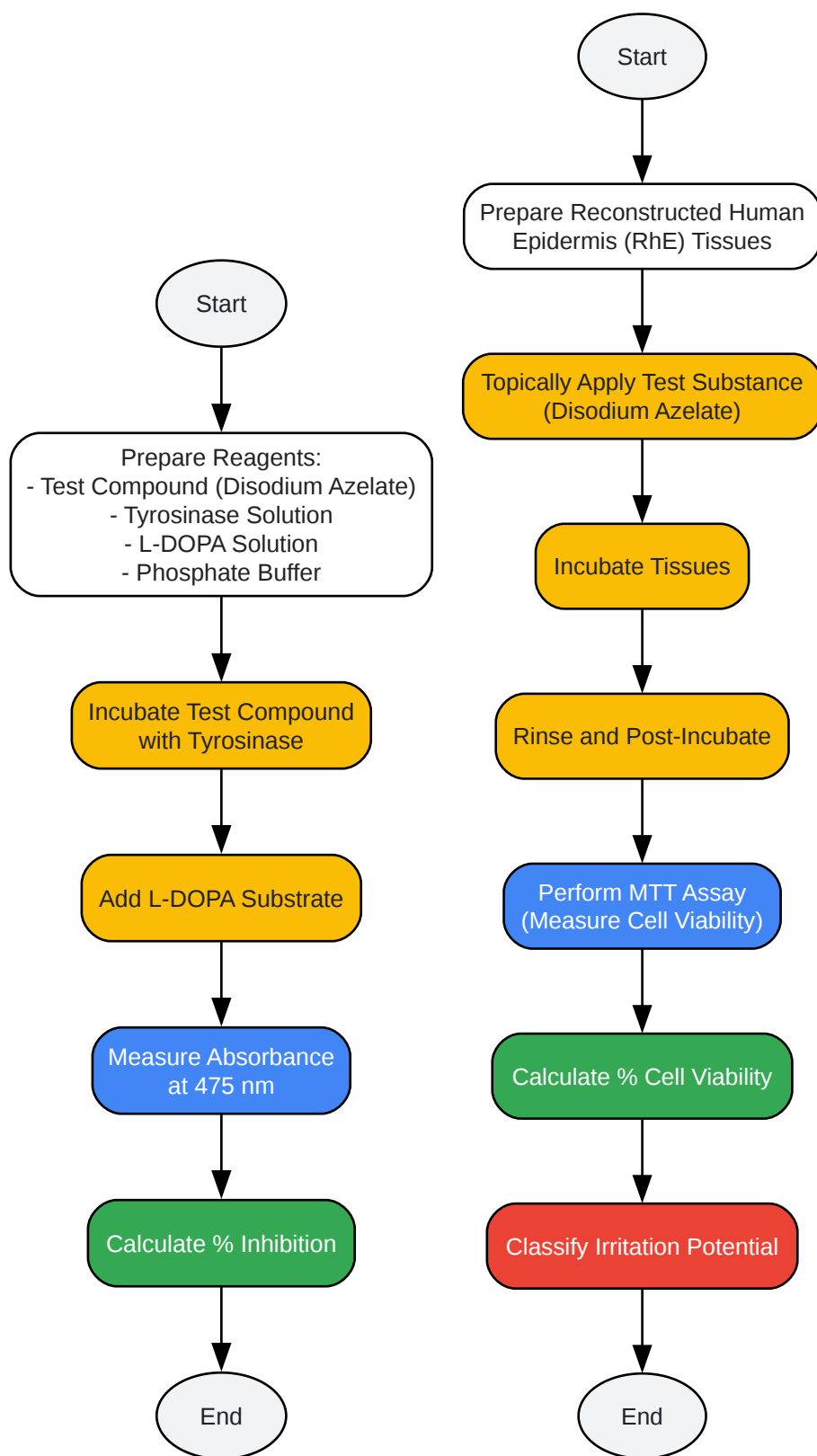
Disodium azelate is suggested to help clear pigment spots and promote a brighter complexion. [1] This is linked to the ability of azelaic acid to inhibit tyrosinase, the key enzyme in melanin synthesis. [8] This action is particularly effective on hyperactive melanocytes, leading to a reduction in hyperpigmentation. [6][9]

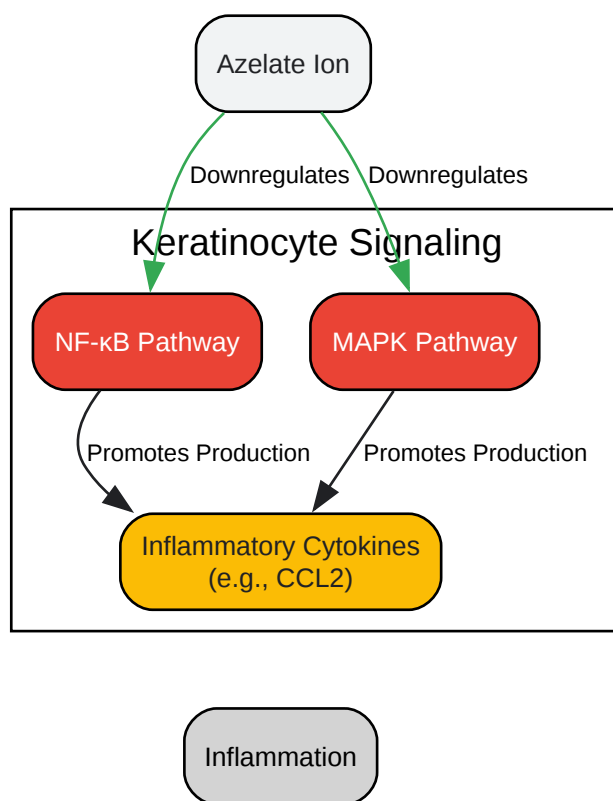
Sebum Control

Disodium azelate is indicated to control the secretion of sebum, which is a contributing factor to oily skin and acne. [1]

A diagram illustrating the proposed mechanisms of action of the azelate ion is provided below.







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